



# Thiacloprid's Environmental Risk Profile: A Technical Review

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

**Thiacloprid**, a neonicotinoid insecticide, has been widely used in agriculture to control sucking and chewing insects. However, its potential impact on non-target organisms and the broader environment has led to rigorous scrutiny and regulatory actions in various regions. This technical guide provides a comprehensive review of the environmental risk assessment data for **Thiacloprid**, focusing on its ecotoxicological effects and environmental fate. The information is presented to facilitate a deeper understanding for researchers, scientists, and professionals involved in drug and pesticide development.

### **Ecotoxicological Data**

The potential risk of **Thiacloprid** to non-target organisms is a primary concern in its environmental risk assessment. The following tables summarize the key quantitative data on its toxicity to various terrestrial and aquatic species.

Table 1: Avian Toxicity of **Thiacloprid** 



Species	Test Type	Endpoint	Value (mg/kg bw)	Source
Colinus virginianus (Bobwhite quail)	Acute Oral	LD50	1730	
Anas platyrhynchos (Mallard duck)	Acute Oral	LD50	>2000	_
Colinus virginianus (Bobwhite quail)	Dietary	LC50	>5000 ppm	_
Anas platyrhynchos (Mallard duck)	Dietary	LC50	>5000 ppm	_

Table 2: Aquatic Toxicity of **Thiacloprid** 



Species	Test Type	Endpoint	Value	Source
Oncorhynchus mykiss (Rainbow trout)	96-hour Acute	LC50	25.2 mg/L	[1]
Lepomis macrochirus (Bluegill sunfish)	96-hour Acute	LC50	30.2 mg/L	
Daphnia magna (Water flea)	48-hour Acute	EC50 (Immobilisation)	>85.1 mg/L	[2]
Hyalella azteca (Amphipod)	48-hour Acute	LC50	0.0378 mg/L	[1]
Chironomus riparius (Midge)	28-day Chronic	EC50	1.8 μg/L	[3]
Culex pipiens (Mosquito)	14-day Chronic	LC50	6.04 μg/L	[3]

Table 3: Honeybee and Earthworm Toxicity of **Thiacloprid** 

Species	Test Type	Endpoint	Value	Source
Apis mellifera (Honeybee)	Acute Contact	LD50	37.8 μ g/bee	
Apis mellifera (Honeybee)	Acute Oral	LD50	17.32 μ g/bee	
Eisenia fetida (Earthworm)	14-day Acute	LC50	>1000 mg/kg soil	

### **Environmental Fate of Thiacloprid**

The persistence and mobility of **Thiacloprid** in the environment are critical factors in assessing its long-term risks. The following table summarizes key data on its degradation and dissipation in various environmental compartments.



Table 4: Environmental Fate of Thiacloprid

Parameter	Medium	Endpoint	Value	Source
Aerobic Soil Metabolism	Soil	DT50	0.6 - 3.8 days	
Anaerobic Soil Metabolism	Soil	DT50	10 - 63 days	
Aqueous Photolysis	Water (pH 7)	Half-life	Stable	_
Hydrolysis	Water (pH 5, 7, 9)	Half-life	Stable	

### **Experimental Protocols**

The ecotoxicological and environmental fate data presented above are generated using standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure the reliability and comparability of the data.

### **Avian Toxicity Testing**

- Acute Oral Toxicity (OECD Guideline 223): This test is designed to determine the median lethal dose (LD50) of a substance to birds after a single oral dose. The test involves a limit test at a high dose, and if mortality occurs, a dose-response study with multiple dose levels is conducted. Key parameters monitored include mortality, clinical signs of toxicity, and body weight changes over a 14-day observation period.
- Dietary Toxicity (OECD Guideline 205): This guideline evaluates the toxicity of a substance when administered to birds in their diet over a 5-day exposure period, followed by a 3-day observation period. The primary endpoint is the median lethal concentration (LC50).
   Observations include mortality, signs of toxicity, body weight, and food consumption.

### **Aquatic Ecotoxicity Testing**



- Fish, Acute Toxicity Test (OECD Guideline 203): This test determines the concentration of a substance that is lethal to 50% of a test population of fish (LC50) over a 96-hour exposure period. Fish are exposed to a range of concentrations of the test substance, and mortality is recorded at 24, 48, 72, and 96 hours.
- Daphnia sp., Acute Immobilisation Test (OECD Guideline 202): This test assesses the acute toxicity of a substance to Daphnia magna by determining the concentration that immobilizes 50% of the daphnids (EC50) within a 48-hour exposure period. Young daphnids are exposed to various concentrations of the test substance, and their mobility is observed at 24 and 48 hours.

#### **Environmental Fate Testing**

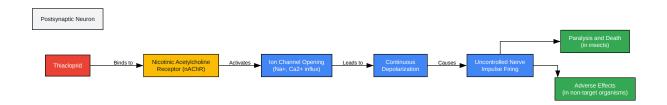
- Aerobic and Anaerobic Transformation in Soil (OECD Guideline 307): This guideline is used
  to determine the rate and pathway of degradation of a substance in soil under both aerobic
  and anaerobic conditions. Radiolabeled test substance is typically applied to soil samples,
  which are then incubated under controlled conditions. The decline of the parent compound
  and the formation and decline of major transformation products are monitored over time to
  calculate the dissipation time 50% (DT50).
- Phototransformation of Chemicals in Water (OECD Guideline 316): This test evaluates the
  potential for a chemical to be degraded by sunlight in water through direct photolysis. A
  solution of the test substance in a buffer is irradiated with a light source that simulates
  natural sunlight. The concentration of the test substance is measured at various time points
  to determine the rate of phototransformation and calculate the half-life.

## Mode of Action and Environmental Risk Assessment Workflow

## Thiacloprid's Mode of Action: Nicotinic Acetylcholine Receptor (nAChR) Agonist

**Thiacloprid**, like other neonicotinoid insecticides, acts as an agonist at the nicotinic acetylcholine receptors (nAChRs) in the central nervous system of insects. This leads to the continuous stimulation of nerve cells, resulting in paralysis and death of the target insect. In non-target organisms, this mode of action can also lead to adverse effects.





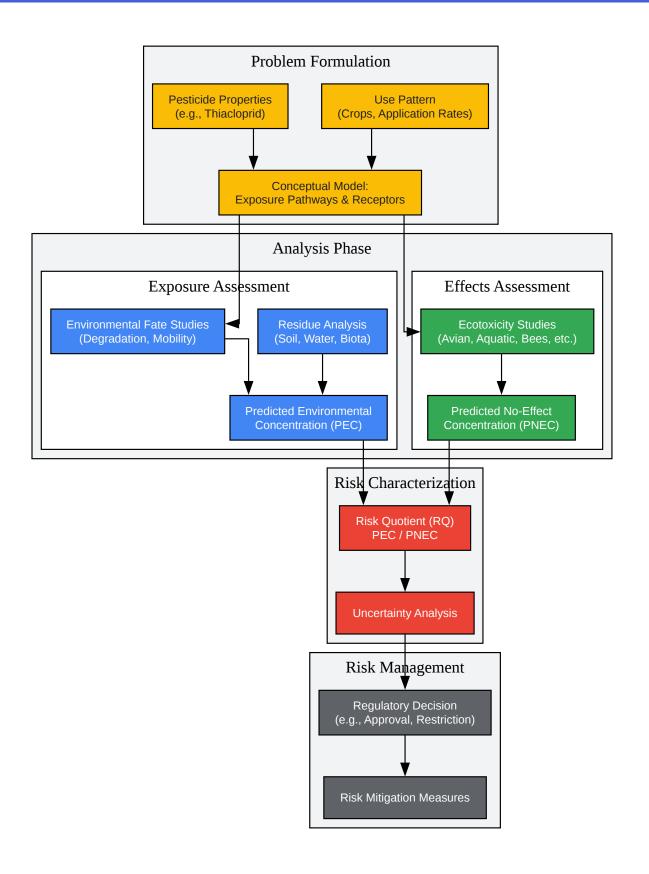
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**Thiacloprid**'s agonistic action on the nicotinic acetylcholine receptor.

### Generalized Environmental Risk Assessment Workflow for a Pesticide

The environmental risk assessment for a pesticide like **Thiacloprid** is a systematic process that evaluates the potential for adverse effects on the environment. It involves several key stages, from problem formulation to risk characterization and management.





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A generalized workflow for the environmental risk assessment of a pesticide.



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